

enalapril maleate biowaiver justification BCS

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Compound Focus: Enalapril Maleate

CAS No.: 76095-16-4

Cat. No.: S007505

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Experimental Protocols for Key Data

To generate the data for a biowaiver application, the following key experiments are critical.

1. Equilibrium Solubility Studies

- **Objective:** To demonstrate high solubility of **enalapril maleate** over the pH range of the gastrointestinal tract.
- **Method:** A shake-flask method is typically used [1].
- **Protocol:** An excess of the drug is added to aqueous buffers (e.g., pH 1.2, 4.5, and 6.8) and shaken in a water bath maintained at **37±0.5°C** until equilibrium is reached. The samples are then filtered, and the concentration of enalapril in the supernatant is quantified using a validated stability-indicating method such as High-Performance Liquid Chromatography (HPLC) [1].

2. In Vitro Dissolution Testing

- **Objective:** To compare the dissolution profile of the test product (e.g., generic) with the reference product.
- **Method:** Use USP Apparatus I (basket) or II (paddle), with a rotation speed of 50-75 rpm.
- **Media:** 900 mL of three dissolution media: **pH 1.2, 4.5, and 6.8 buffers**, maintained at **37±0.5°C** [1].
- **Acceptance Criteria:** To qualify for a biowaiver, both test and reference products must release **≥85% of the labeled drug content within 15 minutes** in all three media [1] [2].

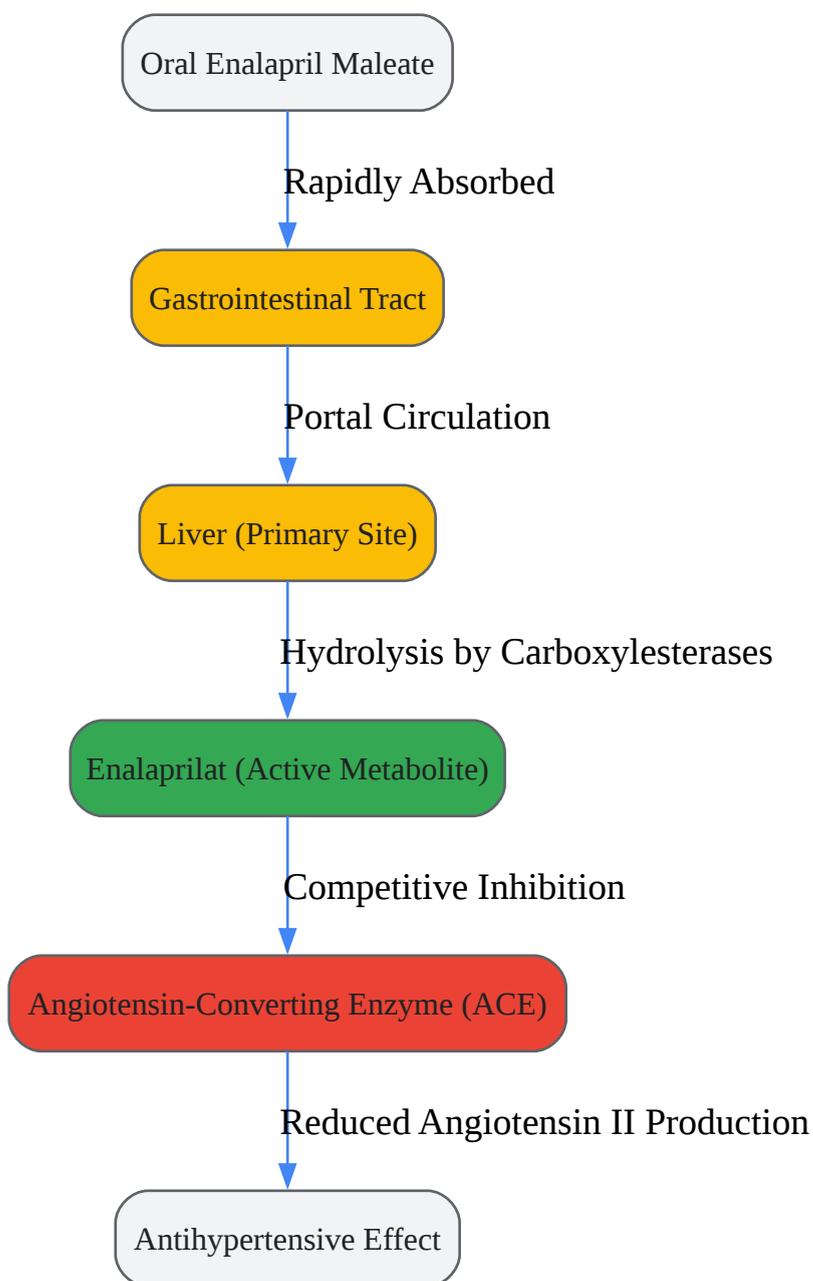
Comparative Efficacy and Safety of ACE Inhibitors

While the biowaiver focuses on formulation performance, the clinical context is also relevant. A network meta-analysis compared common ACE inhibitors used for heart failure, with findings summarized below. Note that **enalapril was effective but associated with a higher incidence of certain side effects** [3].

ACE Inhibitor	Efficacy Highlights	Safety Highlights
Enalapril	Effective at increasing ejection fraction and stroke volume; significantly reduced systolic blood pressure vs. placebo [3].	Higher incidence of cough and gastrointestinal discomfort vs. placebo; greater deterioration in renal function [3].
Ramipril	Associated with the lowest incidence of all-cause mortality [3].	Not specified in the study.
Lisinopril	Least effective in lowering systolic and diastolic blood pressure; associated with a higher rate of all-cause mortality vs. placebo and ramipril [3].	Not specified in the study.
Trandolapril	Ranked first in reducing both systolic and diastolic blood pressure [3].	Not specified in the study.
Captopril	Not specified in the study.	Associated with a higher incidence of cough compared to placebo [3].

Visualizing Enalapril's Pathway and BCS Logic

The following diagrams, created with DOT language, illustrate the metabolic pathway of enalapril and the decision logic for a biowaiver.



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References

1. Biowaiver Monographs for Immediate-Release Solid Oral Dosage Forms: Enalapril - ScienceDirect [sciencedirect.com]
2. Biowaiver Monographs for Immediate-Release Solid Oral Dosage Forms: Enalapril - PubMed [pubmed.ncbi.nlm.nih.gov]
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